

An In-depth Technical Guide to the Solubility of Dicyanamide in Organic Solvents

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Compound of Interest

Compound Name: **Dicyanamide**

Cat. No.: **B8802431**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **dicyanamide** (also known as 2-cyanoguanidine) in various organic solvents. The information contained herein is intended to support research, development, and formulation activities where **dicyanamide** is a key component. This document presents quantitative solubility data, detailed experimental protocols for its determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **dicyanamide** in a range of organic solvents has been experimentally determined and is crucial for its application in synthesis, formulation, and material science. The following tables summarize the mole fraction solubility of **dicyanamide** at various temperatures, as well as qualitative solubility information.

Table 1: Mole Fraction Solubility (x) of Dicyandiamide in Various Organic Solvents at Different Temperatures (K)[\[1\]](#)

Temperatur e (K)	Methanol (x * 10 ³)	Ethanol (x * 10 ³)	Acetone (x * 10 ³)	Ethylene Glycol (x * 10 ³)	N,N- Dimethylfor mamide (DMF) (x * 10 ³)
278.15	14.098	3.744	7.438	18.652	183.493
283.15	-	-	-	-	-
288.15	-	-	-	-	-
293.15	-	-	-	-	-
298.15	-	-	-	-	-
303.15	-	-	-	-	-
308.15	-	-	-	-	-
313.15	-	-	-	-	-
318.15	-	-	-	-	-
323.15	34.709	9.703	14.988	120.442	275.130

Table 2: Qualitative and Quantitative Solubility of Dicyandiamide in Various Solvents

Solvent	Solubility	Temperature (°C)
Water	2.26%	13
Hot Water	More soluble than in cold water	-
Ethanol (Absolute)	1.26% [2] [3] [4]	13
Ether	0.01% [2] [3]	13
Acetone Hydrate	Soluble [2]	-
Liquid Ammonia	Soluble [2] [3]	-
Benzene	Insoluble [2] [3]	-
Chloroform	Insoluble [2] [3]	-
Dimethylformamide (DMF)	Soluble [2]	-
Ethylene Glycol	Soluble	-

Table 3: Solubility of **Dicyanamide** Salts

Compound	Solvent	Solubility	Temperature (°C)
Sodium Dicyanamide	Dimethylsulfoxide	Sparingly soluble [5]	-
Sodium Dicyanamide	Ethanol	Sparingly soluble [5]	-
Sodium Dicyanamide	Methanol	Sparingly soluble [6] [7]	-
Sodium Dicyanamide	Water	36 g/100g [5]	30

Experimental Protocols for Solubility Determination

The accurate determination of solubility is fundamental to understanding the physicochemical properties of a compound. The data presented in this guide were primarily obtained using the gravimetric method, a static equilibrium method.[\[1\]](#)[\[8\]](#)

Protocol: Isothermal Gravimetric Method for Solubility Determination

This protocol outlines the steps for determining the solubility of **dicyanamide** in an organic solvent at a specific temperature.

1. Materials and Apparatus:

- Dicyandiamide (analytical grade)
- Organic solvent of interest (analytical grade)
- Jacketed glass vessel with a magnetic stirrer
- Thermostatic water bath
- Calibrated digital thermometer (± 0.01 K)
- Analytical balance (± 0.0001 g)
- Syringe with a filter (e.g., 0.45 μ m PTFE)
- Drying oven

2. Procedure:

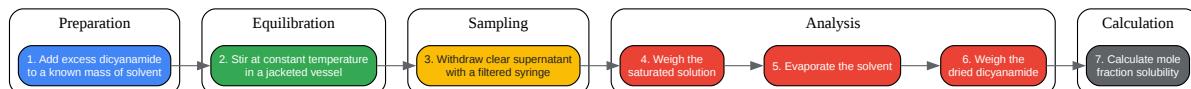
- Temperature Control: The jacketed glass vessel is connected to the thermostatic water bath to maintain a constant temperature for the experiment.
- Sample Preparation: An excess amount of dicyandiamide is added to a known mass of the organic solvent in the jacketed glass vessel.
- Equilibration: The suspension is continuously stirred at a constant temperature for a sufficient time to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally (typically several hours).
- Sampling: Once equilibrium is achieved, stirring is stopped, and the solution is allowed to stand for a period to allow the undissolved solid to settle. A sample of the clear supernatant is then withdrawn using a pre-weighed syringe fitted with a filter to prevent any solid particles from being collected.
- Mass Determination of the Saturated Solution: The mass of the syringe containing the saturated solution is recorded.
- Solvent Evaporation: The collected sample is transferred to a pre-weighed container, and the solvent is evaporated in a drying oven at a suitable temperature until a constant weight of the dissolved **dicyanamide** is obtained.
- Mass Determination of the Solute: The mass of the container with the dried **dicyanamide** is recorded.
- Calculation: The mole fraction solubility (x) is calculated using the following formula:

3. Data Validation:

- The experiment should be repeated at least three times at each temperature to ensure the reproducibility of the results.
- The solid phase at equilibrium should be analyzed (e.g., by DSC or XRD) to confirm that no phase transition or solvate formation has occurred.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **dicyanamide** solubility using the isothermal gravimetric method.



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Caption: Workflow for solubility determination.

This guide provides essential data and methodologies for professionals working with **dicyanamide**. The provided information should aid in the design of experiments, development of formulations, and prediction of **dicyanamide** behavior in various organic solvent systems.

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